

Solubility of 4-(4-Oxocyclohexyl)benzonitrile in organic solvents

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Compound of Interest

Compound Name: 4-(4-Oxocyclohexyl)benzonitrile

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An In-depth Technical Guide on the Solubility of **4-(4-Oxocyclohexyl)benzonitrile** in Organic Solvents

For Researchers, Scientists, and Drug Development Professionals

Introduction

4-(4-Oxocyclohexyl)benzonitrile is a bifunctional organic molecule featuring a cyclohexanone moiety and a benzonitrile group. This unique structure makes it a valuable intermediate in the synthesis of various active pharmaceutical ingredients (APIs) and other complex organic molecules. A thorough understanding of its solubility in different organic solvents is paramount for its effective use in synthesis, purification, and formulation processes within the pharmaceutical and chemical industries.

This technical guide provides a comprehensive overview of the known solubility characteristics of **4-(4-Oxocyclohexyl)benzonitrile**. Due to the limited availability of precise quantitative solubility data in public literature, this document summarizes the available qualitative information and presents a detailed experimental protocol for the quantitative determination of its solubility.

Physicochemical Properties

A summary of the key physicochemical properties of **4-(4-Oxocyclohexyl)benzonitrile** is presented in Table 1. These properties are crucial in understanding its solubility behavior.

Table 1: Physicochemical Properties of **4-(4-Oxocyclohexyl)benzonitrile**

Property	Value	Reference
CAS Number	73204-07-6	[1]
Molecular Formula	C ₁₃ H ₁₃ NO	[2][3]
Molar Mass	199.25 g/mol	[2][3]
Appearance	White to off-white crystalline solid	[4]
Melting Point	80-85 °C	[4]
Boiling Point	367.3 ± 42.0 °C (Predicted)	[5]
Density	1.12 ± 0.1 g/cm ³ (Predicted)	[5]

Solubility Profile

The solubility of **4-(4-Oxocyclohexyl)benzonitrile** is dictated by its molecular structure, which contains both nonpolar (cyclohexyl and benzene rings) and polar (ketone and nitrile) functional groups. This dual nature suggests that its solubility will be significant in a range of organic solvents.

Qualitative Solubility

Based on available data, a qualitative solubility profile of **4-(4-Oxocyclohexyl)benzonitrile** in various common organic solvents is summarized in Table 2.

Table 2: Qualitative Solubility of **4-(4-Oxocyclohexyl)benzonitrile**

Solvent	Solvent Type	Predicted Solubility	Reference
Water	Protic	Low	[2][3]
Ethanol	Protic	Soluble	[2][3]
Dichloromethane (DCM)	Aprotic	Soluble	[2]
Dimethylformamide (DMF)	Aprotic	Soluble	[4]
Tetrahydrofuran (THF)	Aprotic	Soluble	[4]
Acetone	Aprotic	Soluble	[3]

The low solubility in water is expected due to the predominantly non-polar nature of the molecule.[2] Its solubility in polar aprotic solvents like DMF, THF, and acetone, as well as in a protic solvent like ethanol, can be attributed to the presence of the polar ketone and nitrile groups, which can engage in dipole-dipole interactions and hydrogen bonding (with protic solvents).[2][3][4]

Experimental Protocol for Quantitative Solubility Determination

To obtain precise solubility data, a standardized experimental protocol is necessary. The following section details a robust method for the quantitative determination of the solubility of **4-(4-Oxocyclohexyl)benzonitrile** in an organic solvent of interest.

Materials

- **4-(4-Oxocyclohexyl)benzonitrile** (purity ≥97%)
- Selected organic solvents (analytical grade)
- Scintillation vials or sealed test tubes
- Temperature-controlled shaker or incubator

- Analytical balance
- Syringe filters (0.22 μm , solvent-compatible)
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis) or Gas Chromatography (GC) system
- Volumetric flasks and pipettes

Procedure

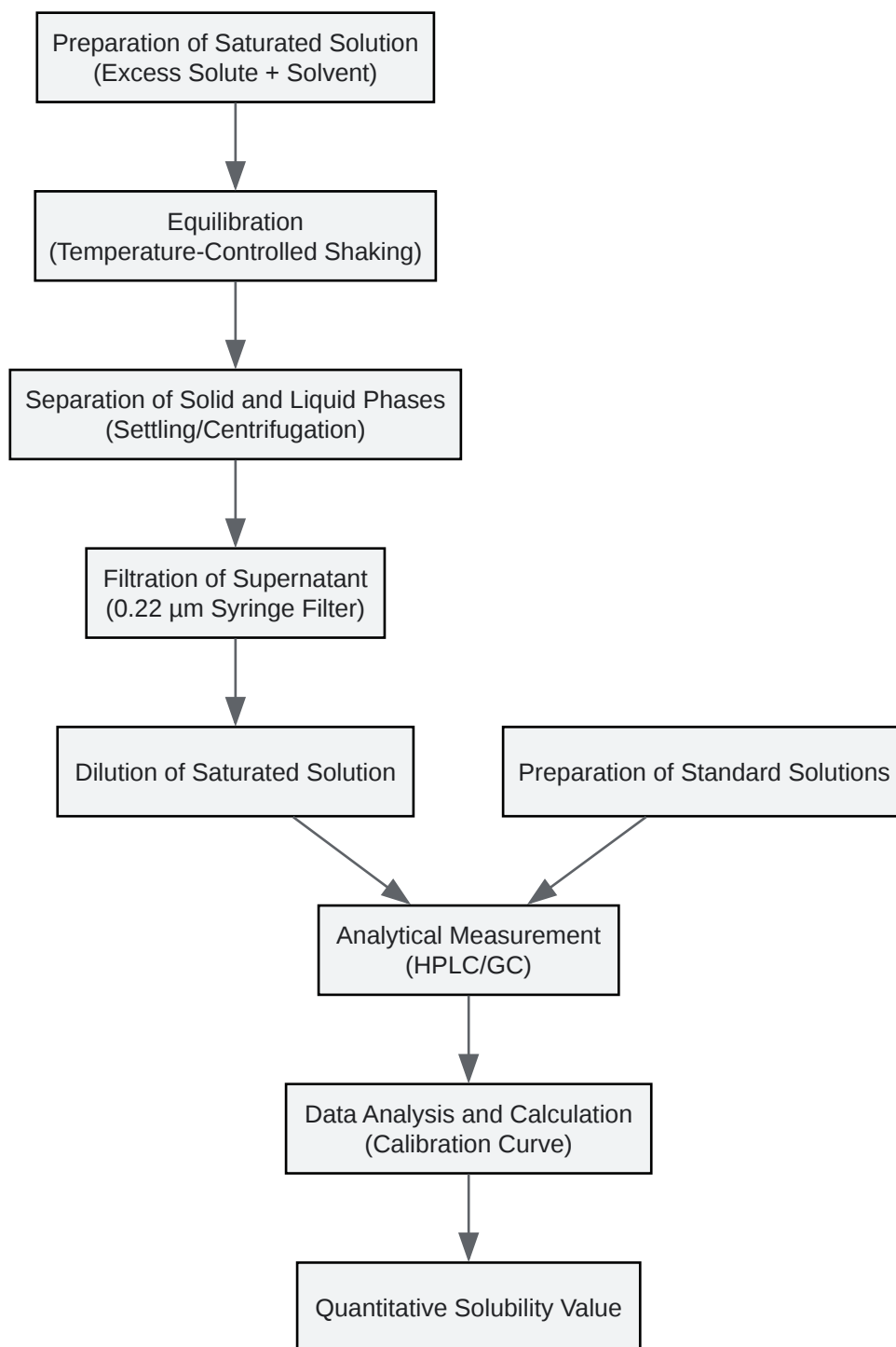
- Preparation of Saturated Solutions:
 - Add an excess amount of **4-(4-Oxocyclohexyl)benzonitrile** to a series of vials, each containing a known volume of a specific organic solvent. The excess solid is crucial to ensure that a saturated solution is achieved.
 - Seal the vials to prevent solvent evaporation.
 - Place the vials in a temperature-controlled shaker set to a constant temperature (e.g., 25 $^{\circ}\text{C}$).
 - Agitate the mixtures for a sufficient period (e.g., 24-48 hours) to ensure that equilibrium is reached.
- Sample Collection and Preparation:
 - After the equilibration period, allow the vials to stand undisturbed for a short time to let the excess solid settle.
 - Carefully withdraw a known volume of the supernatant using a pipette, ensuring no solid particles are disturbed.
 - Filter the collected supernatant through a 0.22 μm syringe filter into a clean vial to remove any remaining microscopic solid particles.
 - Dilute the filtered saturated solution with the same solvent to a concentration that falls within the linear range of the analytical method (HPLC or GC).

- Analytical Quantification:
 - Prepare a series of standard solutions of **4-(4-Oxocyclohexyl)benzonitrile** of known concentrations in the solvent of interest.
 - Analyze the standard solutions using a validated HPLC or GC method to generate a calibration curve.
 - Analyze the diluted sample solution under the same conditions.
 - Determine the concentration of **4-(4-Oxocyclohexyl)benzonitrile** in the diluted sample by interpolating from the calibration curve.
- Calculation of Solubility:
 - Calculate the concentration of the original saturated solution by multiplying the determined concentration by the dilution factor.
 - Express the solubility in appropriate units, such as g/100 mL or mol/L.

Visualizations

Experimental Workflow for Solubility Determination

The following diagram illustrates the logical workflow for the experimental determination of the solubility of **4-(4-Oxocyclohexyl)benzonitrile**.



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